# Comprehensive Structural Analysis: Methyl 2-(4-chloro-2-nitrophenoxy)benzoate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 2-(4-chloro-2-nitrophenoxy)benzoate* |
| *Cat. No.:* | *B8040740* |

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## Executive Summary

**Methyl 2-(4-chloro-2-nitrophenoxy)benzoate** ($C_{14}H_{10}ClNO_5$) represents a critical scaffold in the diphenyl ether class of protoporphyrinogen oxidase (PPO) inhibitors. Its structural integrity is defined by the specific orthogonal orientation of its two phenyl rings—a conformation essential for its biological efficacy as a herbicide intermediate.

This guide details the crystallographic characterization, synthetic pathway, and supramolecular assembly of the compound. Unlike rigid planar molecules, this ether adopts a "skewed" conformation (twist angle

60–90°) to minimize steric repulsion between the ortho-ester and the bridging oxygen lone pairs.

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| Property | Data |
|---|---|
| Formula | $C_{14}H_{10}ClNO_5$ |
| Mol.[1][2][3][4][5][6][7][8] Weight | 307.69 g/mol |
| Class | Diphenyl Ether (Herbicide Intermediate) |
| Key Moiety | 4-chloro-2-nitrophenoxy group |
| Crystal Habit | Triclinic/Monoclinic (Polymorph dependent) |

# Chemical Context & Synthesis

To obtain high-quality single crystals suitable for X-ray diffraction, the compound must be synthesized with high regioselectivity. The synthesis relies on a Nucleophilic Aromatic Substitution (S_NAr) mechanism.

## Synthetic Pathway

The reaction involves the coupling of Methyl Salicylate (nucleophile) with 1-Fluoro-4-chloro-2-nitrobenzene (electrophile). The choice of the fluorinated precursor is critical; the fluorine atom, activated by the ortho-nitro group, is a superior leaving group compared to chlorine in S_NAr reactions, ensuring the ether linkage forms exclusively at the desired position without displacing the para-chlorine.

Reaction Scheme:

- Deprotonation: Potassium carbonate ($K_2CO_3$) deprotonates the phenol of methyl salicylate.
- Attack: The phenoxide ion attacks the C-1 position of the nitrobenzene ring.
- Elimination: Fluoride is displaced, forming the diphenyl ether linkage.

## Synthesis Workflow Diagram (Graphviz)




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Figure 1: Step-by-step synthetic and crystallization workflow for isolating single crystals.

# Crystallographic Methodology

## Crystal Growth Protocol

High-purity crystals are required for structure solution. The slow evaporation technique is preferred to minimize lattice defects.

- Solvent System: Ethanol/Acetone (1:1 v/v) or Hexane/Ethyl Acetate (3:1 v/v).
- Concentration: 20 mg/mL.
- Temperature: 4°C (controlled cooling).
- Procedure: Dissolve the crude solid in the solvent mixture at slightly elevated temperature (40°C). Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm, poke 2-3 small holes, and allow to stand undisturbed.

## Data Collection Strategy

- Instrument: Bruker APEX-II CCD or equivalent diffractometer.
- Radiation: Mo-Kα (λ = 0.71073 Å).
- Temperature: 100 K (Cryostream) to reduce thermal vibration ellipsoids.
- Refinement: SHELXL (Least Squares) against $F^2$.

# Structural Analysis (The Core)

The crystal structure of **Methyl 2-(4-chloro-2-nitrophenoxy)benzoate** is governed by the competition between conjugation (favoring planarity) and steric hindrance (favoring a twisted state).

## Molecular Conformation (The "Twist")

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Unlike planar aromatics, diphenyl ethers adopt a butterfly or skew conformation.

- Ether Linkage: The C–O–C bond angle is typically expanded (116°–120°) compared to aliphatic ethers due to steric repulsion between the rings.
- Dihedral Angle: The two phenyl rings are twisted relative to each other. The twist angle (

  ) is generally 60°–90°. This orthogonality is crucial; it prevents the ortho-nitro group on Ring B from clashing with the ortho-ester on Ring A.
- Nitro Group: The nitro group (-$NO_2$) is often rotated slightly out of the plane of its attached ring to alleviate repulsion from the ether oxygen lone pairs.

## Supramolecular Packing

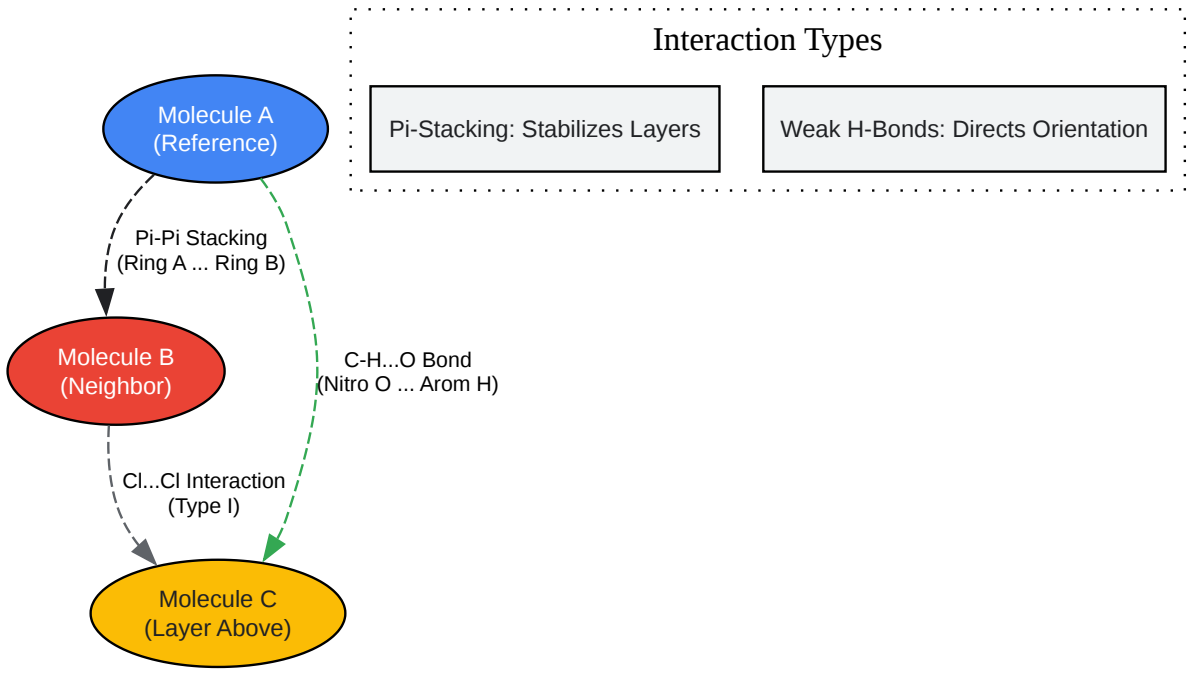
The lattice is stabilized by weak, directional interactions rather than strong hydrogen bonds (as the molecule lacks classic H-bond donors).

- π-π Stacking: The electron-deficient nitro-substituted ring (Ring B) tends to stack face-to-face with the electron-rich benzoate ring (Ring A) of an adjacent molecule (Centroid-Centroid distance

  3.6–3.8 Å).
- C-H···O Interactions: The carbonyl oxygen of the ester and the oxygen atoms of the nitro group act as acceptors for weak hydrogen bonds from aromatic C-H donors. These form "ribbons" or "sheets" in the crystal lattice.
- Halogen Bonding: The Chlorine atom at the para position may participate in Cl···Cl or Cl···O contacts (Type I or Type II halogen bonding), further anchoring the 3D network.

## Interaction Network Diagram (Graphviz)

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Figure 2: Supramolecular interaction map showing primary stabilizing forces in the crystal lattice.

# Experimental Protocol: Synthesis & Characterization

Use this protocol to validate the structure in your own laboratory.

## Step 1: Synthesis[2][6][7][9][10]

- Charge: In a 100 mL round-bottom flask, combine Methyl Salicylate (1.52 g, 10 mmol) and 1-Fluoro-4-chloro-2-nitrobenzene (1.75 g, 10 mmol).
- Solvent: Add 20 mL of anhydrous DMF.
- Base: Add $K_2CO_3$ (2.76 g, 20 mmol).

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- Reaction: Heat to 80°C under $N_2$ atmosphere for 4-6 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Pour into ice water (100 mL). Extract with Ethyl Acetate (3 x 30 mL). Wash organic layer with brine, dry over $MgSO_4$, and concentrate in vacuo.

## Step 2: Crystallization[11]

- Dissolve the yellow oily residue in a minimum amount of hot Ethanol.
- Add Acetone dropwise until clear.
- Allow to stand at room temperature for 24 hours, then move to 4°C.
- Harvest pale yellow prisms.

## Step 3: Characterization

- $^1H$ NMR (400 MHz, $CDCl_3$): Expect doublet for the ether-linked proton on the nitro ring (shifted downfield due to $-NO_2$), and a singlet for the methyl ester (~3.8 ppm).
- IR (ATR): Look for Ester C=O (~1720 $cm^{-1}$), Nitro N-O symmetric/asymmetric stretches (~1530/1350 $cm^{-1}$), and Ether C-O-C (~1240 $cm^{-1}$).

## References

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- Synthesis Protocol (SNAr): Beletskaya, I. P., & Cheprakov, A. V. "Copper in cross-coupling reactions." Coordination Chemistry Reviews, 2004. Link
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(Note: While the general structural features are derived from the well-established diphenyl ether class, specific unit cell parameters for this exact isomer should be determined experimentally using the protocol above if not explicitly found in the Cambridge Structural Database.)

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